

Amino-PEG27-amine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Amino-PEG27-amine

Cat. No.: B3325981

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling protocols for **Amino-PEG27-amine**, a bifunctional crosslinker increasingly utilized in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). This document synthesizes available safety data and expert recommendations to ensure the responsible and safe use of this reagent in a laboratory setting.

Chemical and Physical Properties

Amino-PEG27-amine is a polyethylene glycol (PEG) derivative featuring primary amine groups at both ends of a 27-unit PEG chain. This structure imparts unique solubility and reactivity characteristics crucial for its applications.^[1]

Property	Value	Source
Molecular Formula	C56H116N2O27	PubChem ^[2]
Molecular Weight	1249.5 g/mol	PubChem ^[2]
Appearance	White to off-white powder or waxy solid	Creative PEGWorks ^[3]
Solubility	Soluble in water, aqueous buffers, DMF, and DMSO	Creative PEGWorks ^[3]

Hazard Identification and Classification

According to available safety data sheets for similar Amine-PEG-Amine compounds, **Amino-PEG27-amine** is not classified as a hazardous substance or mixture. However, as with any chemical reagent, appropriate safety precautions should be observed.

GHS Classification: Not a hazardous substance or mixture.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause mild skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

The toxicological properties of **Amino-PEG27-amine** have not been thoroughly investigated, and researchers should handle it with care.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity and safety of **Amino-PEG27-amine**.

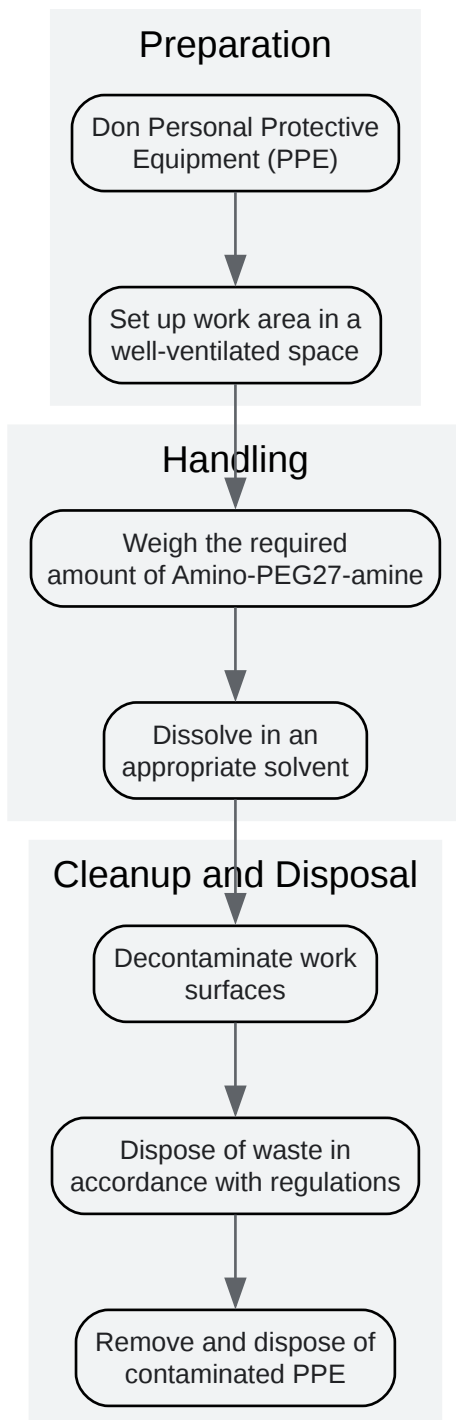
Parameter	Recommendation	Source
Ventilation	Use in a well-ventilated area or under a chemical fume hood.	Fisher Scientific
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, and a lab coat.	Creative PEGWorks
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	Creative PEGWorks
Storage Temperature	Store at -20°C for long-term storage.	BroadPharm, MedChemExpress
Storage Conditions	Keep in a tightly sealed container in a dry and cool place.	Creative PEGWorks
Incompatible Materials	Strong oxidizing agents.	Biochempeg Scientific Inc.

Experimental Protocols: Safety and First Aid

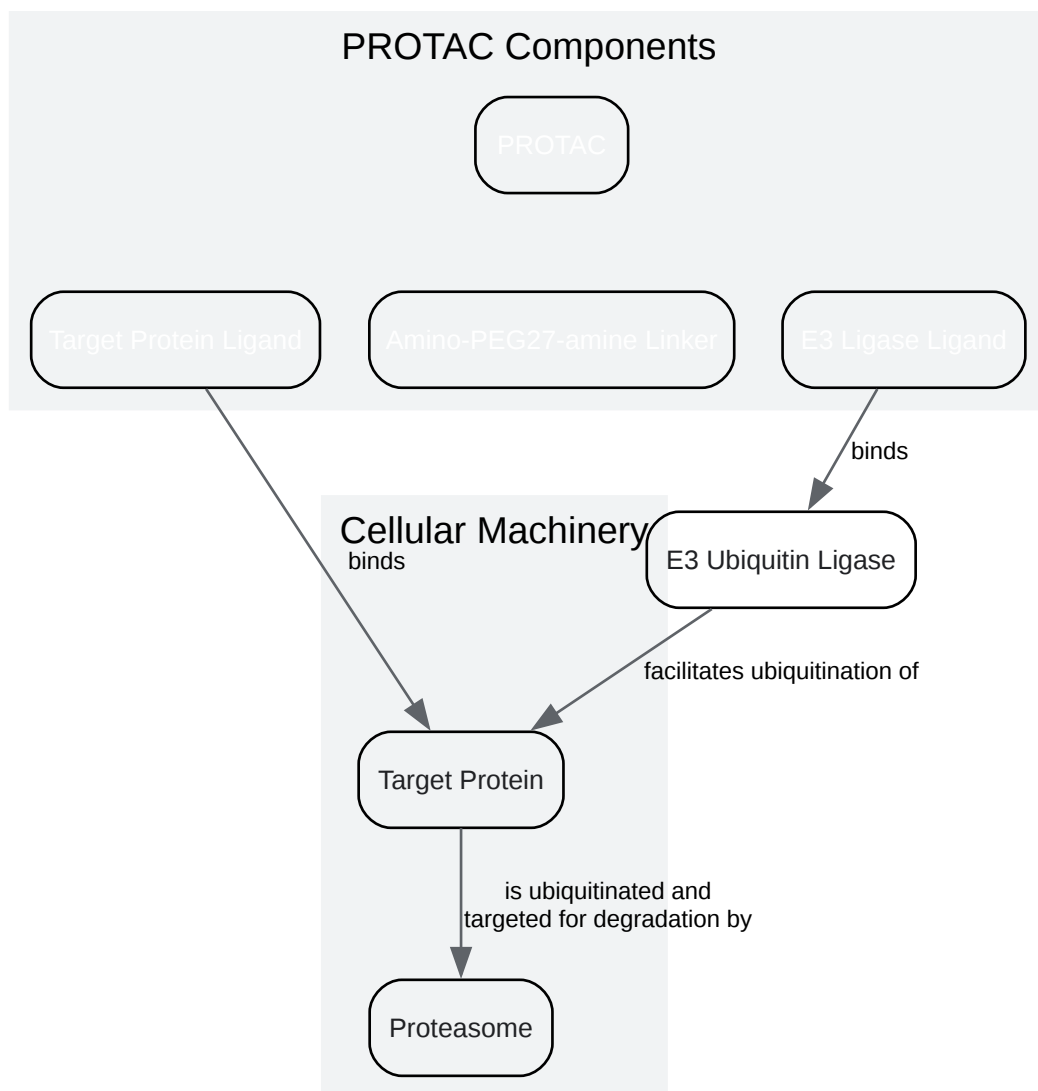
General Handling Workflow

The following diagram outlines the recommended workflow for safely handling **Amino-PEG27-amine** in a laboratory setting.

Workflow for Safe Handling of Amino-PEG27-amine



Conceptual Signaling Pathway of a PROTAC



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References

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- 2. Amino-PEG27-amine | C₅₆H₁₁₆N₂O₂₇ | CID 112758640 - PubChem [pubchem.ncbi.nlm.nih.gov]
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